

Application Notes and Protocols: Nd₂Ni₇ as a Catalyst for Hydrogen Storage

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Compound of Interest

Compound Name: Neodymium--nickel (2/7)

Cat. No.: B15486392

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Disclaimer: Direct experimental data on the hydrogen storage properties of the specific intermetallic compound Nd₂Ni₇ is limited in publicly accessible literature. The following application notes and protocols are based on data from the closely related Ce₂Ni₇-type single-phase Nd_{0.80}Mg_{0.20}Ni_{3.58} alloy and general best practices for the characterization of rare-earth-based hydrogen storage materials. These notes are intended to provide a foundational understanding and a template for research in this area.

Introduction

Nd₂Ni₇ belongs to the A₂B₇ family of rare-earth (RE) intermetallic compounds, which are of interest for solid-state hydrogen storage due to their potential for high hydrogen capacity and favorable thermodynamics. These materials absorb hydrogen to form metal hydrides, offering a safer and more compact method of hydrogen storage compared to high-pressure gas or cryogenic liquid storage. The catalytic activity for hydrogen dissociation and absorption is a key performance metric for these materials. This document outlines the potential applications, performance data of a related compound, and standardized protocols for the synthesis and characterization of Nd₂Ni₇ and similar alloys.

Potential Applications

- Nickel-Metal Hydride (Ni-MH) Batteries: As the negative electrode material, offering high electrochemical capacity and good cycling stability.

- **Stationary Hydrogen Storage:** For grid stabilization and storing hydrogen from renewable sources.
- **Portable Power Applications:** In fuel cell systems where a safe and dense hydrogen source is required.

Data Presentation

Quantitative data for a closely related Ce₂Ni₇-type single-phase Nd_{0.80}Mg_{0.20}Ni_{3.58} alloy is presented below as a proxy for the expected performance of Nd-Ni based A₂B₇ compounds.

Table 1: Electrochemical Hydrogen Storage Properties of Nd_{0.80}Mg_{0.20}Ni_{3.58} Alloy

| Property | Value | Conditions |
|----------------------------------|---------------|---------------------------------------|
| Maximum Discharge Capacity | ~385.8 mAh/g | 0.2C rate |
| High-Rate Dischargeability (HRD) | Not specified | Not specified |
| Capacity Retention | 94.7% | After 100 cycles |
| Cycling Stability | > 360 cycles | Until capacity reaches 80% of maximum |

Experimental Protocols

Synthesis of Nd₂Ni₇ Alloy

This protocol describes a general method for the synthesis of rare-earth-nickel intermetallic compounds.

Materials and Equipment:

- High-purity Neodymium (Nd) (99.9%)
- High-purity Nickel (Ni) (99.9%)
- Arc furnace with a non-consumable tungsten electrode and a water-cooled copper hearth

- High-purity argon gas
- Vacuum pump
- Tube furnace for annealing
- Quartz tube

Procedure:

- Weigh stoichiometric amounts of Nd and Ni to prepare the desired composition (Nd₂Ni₇).
- Place the raw materials on the copper hearth of the arc furnace.
- Evacuate the furnace chamber to a high vacuum and then backfill with high-purity argon. Repeat this process several times to ensure an inert atmosphere.
- Melt the materials using the electric arc. To ensure homogeneity, the resulting ingot should be re-melted several times, flipping the ingot between each melting step.
- Seal the as-cast ingot in a quartz tube under a partial pressure of argon.
- Anneal the ingot in the tube furnace at a temperature range of 950-1100 °C for an extended period (e.g., 24-48 hours) to promote the formation of the desired single-phase Nd₂Ni₇ structure.
- After annealing, allow the sample to cool down to room temperature.

Characterization of Hydrogen Storage Properties

This protocol outlines the measurement of PCT curves using a Sieverts-type apparatus to determine the thermodynamic properties of hydrogen absorption and desorption.

Equipment:

- Sieverts-type PCT apparatus
- Sample holder

- High-purity hydrogen gas
- Vacuum pump
- Thermostat bath or furnace

Procedure:

- Load a known mass of the activated alloy powder into the sample holder.
- Attach the sample holder to the Sieverts apparatus and evacuate the system.
- Activate the sample by heating under vacuum to remove any surface contaminants. This may involve several cycles of hydrogen absorption and desorption.
- Set the thermostat to the desired temperature for the isotherm measurement.
- Introduce a known amount of hydrogen gas into the calibrated volume of the apparatus and measure the initial pressure.
- Open the valve to the sample holder and allow the alloy to absorb hydrogen until equilibrium is reached (i.e., the pressure stabilizes).
- Record the final equilibrium pressure. The amount of absorbed hydrogen is calculated from the pressure drop.
- Repeat steps 5-7 to obtain a series of points for the absorption isotherm.
- For the desorption isotherm, incrementally remove known amounts of hydrogen from the sample holder and measure the equilibrium pressure after each step.
- Plot the equilibrium hydrogen pressure versus the hydrogen concentration in the alloy (e.g., in wt% or H/M) to obtain the PCT curve.

This protocol describes the measurement of the rate of hydrogen absorption and desorption.

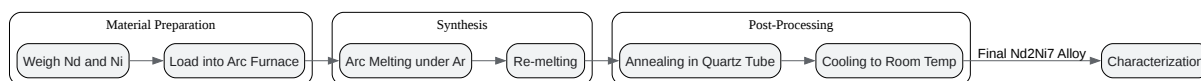
Equipment:

- Sieverts-type apparatus or a dedicated kinetic measurement setup
- Data acquisition system to log pressure and temperature over time

Procedure:

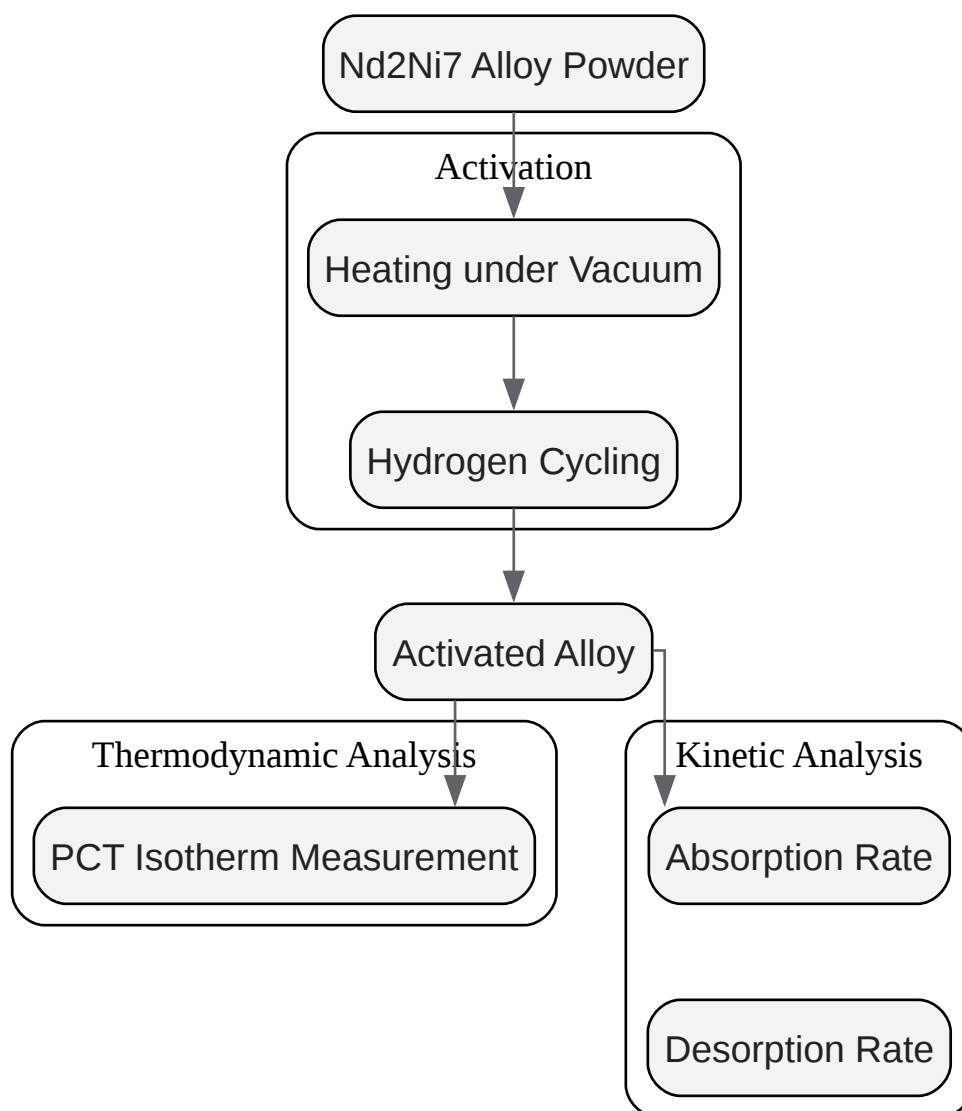
- Activate the sample as described in the PCT protocol.
- Set the desired temperature and evacuate the sample holder.
- For absorption kinetics, rapidly introduce hydrogen at a predetermined pressure and record the pressure change in the system as a function of time until the pressure stabilizes.
- The amount of hydrogen absorbed at any given time can be calculated from the pressure drop.
- For desorption kinetics, fully hydride the sample and then rapidly reduce the pressure in the system to a predetermined level. Record the pressure increase as a function of time.
- Plot the hydrogen concentration versus time to obtain the kinetic curves for absorption and desorption.

Visualizations



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Caption: Workflow for the synthesis of Nd₂Ni₇ intermetallic alloy.



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Caption: General workflow for hydrogen storage characterization.



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Caption: Simplified mechanism of hydrogen storage in Nd₂Ni₇.

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